

physical properties of 6-iodohex-1-ene (boiling point, density)

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Compound of Interest

Compound Name: 6-iodohex-1-ene

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Technical Guide: Physical Properties of 6-Iodohex-1-ene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **6-iodohex-1-ene**, specifically its boiling point and density. Due to a lack of readily available experimentally determined data in peer-reviewed literature, this guide presents estimated values and outlines the standardized methodologies for their experimental determination. This information is crucial for researchers and professionals in drug development and other scientific fields who require accurate physical data for reaction planning, process scale-up, and safety assessments.

Core Physical Properties

The physical characteristics of **6-iodohex-1-ene** are essential for its handling, application, and the design of synthetic routes. Below is a summary of the available data.

Data Presentation

The following table summarizes the estimated physical properties of **6-iodohex-1-ene**. It is critical to note that these values are estimations and should be confirmed by experimental analysis for any application requiring high precision.

Physical Property	Value	Source
Boiling Point	151.64 °C (estimated)	ChemicalBook
Density	1.4517 g/cm ³ (rough estimate)	ChemicalBook
Molecular Formula	C ₆ H ₁₁ I	PubChem[1]
Molecular Weight	210.06 g/mol	PubChem[1]

Experimental Protocols

For applications demanding precise data, the following standard experimental protocols are recommended for the determination of the boiling point and density of **6-iodohex-1-ene**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and reliable method for this determination is the distillation method.

Apparatus:

- Round-bottom flask
- Distillation head (Claisen adapter)
- Condenser
- Thermometer
- Receiving flask
- Heating mantle
- Boiling chips

Procedure:

- Place a small volume of **6-iodohex-1-ene** into the round-bottom flask, ensuring it is no more than two-thirds full.

- Add a few boiling chips to the flask to ensure smooth boiling.
- Assemble the distillation apparatus. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- Begin circulating cold water through the condenser.
- Gently heat the flask using the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor rises.
- The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a constant temperature on the thermometer as the liquid condenses and is collected in the receiving flask. Record this stable temperature.

Determination of Density

Density, the mass per unit volume, is a fundamental physical property. The most straightforward method for determining the density of a liquid is by using a pycnometer or, for a less precise but quicker measurement, a graduated cylinder and a balance.

Apparatus:

- Pycnometer (for high precision) or a graduated cylinder and beaker
- Analytical balance

Procedure using a Graduated Cylinder:

- Place an empty, dry beaker on the analytical balance and tare the mass.
- Using a graduated cylinder, carefully measure a specific volume of **6-iodohex-1-ene** (e.g., 10 mL).
- Transfer the measured volume of **6-iodohex-1-ene** to the tared beaker.
- Record the mass of the liquid.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Mandatory Visualization

The following diagram illustrates the conceptual relationship between the molecular structure of **6-iodohex-1-ene** and its boiling point, emphasizing the role of intermolecular forces.

Caption: Factors influencing the boiling point of **6-iodohex-1-ene**.

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References

- 1. 6-Iodo-1-hexene | C₆H₁₁I | CID 10878409 - PubChem [pubchem.ncbi.nlm.nih.gov]
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